

Application Notes and Protocols for Vanadium(4+)-Mediated C-C Coupling Reactions

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Compound of Interest

Compound Name: Vanadium(4+)

CAS No.: 22541-76-0

Cat. No.: B1211747

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for the use of **Vanadium(4+)** and related vanadium species in various carbon-carbon bond-forming reactions. The methodologies outlined are valuable for the synthesis of complex organic molecules, including intermediates for drug development and novel materials.

Application Note 1: Enantioselective Oxidative Coupling of Phenols and Derivatives

Vanadium complexes are effective catalysts for the asymmetric oxidative coupling of phenols, 2-naphthols, and hydroxycarbazoles, leading to the formation of axially chiral biaryl compounds. These structures are prevalent in natural products and chiral ligands. The use of chiral vanadium catalysts in the presence of an oxidant allows for high yields and enantioselectivities.

General Reaction Scheme:

Experimental Protocol: Asymmetric Oxidative Coupling of 2,3,5-Trimethylphenol

This protocol is adapted from studies on the development of chiral vanadium catalysts for the enantioselective oxidative coupling of phenols.^[1]

Materials:

- Chiral Vanadium Catalyst (e.g., a complex derived from a chiral Schiff base ligand and a vanadium source like VO(acac)₂)
- 2,3,5-Trimethylphenol
- Lewis Acid or Brønsted Acid Additive (e.g., as identified in catalyst optimization studies)
- Solvent (e.g., Chloroform, Dichloromethane)
- Oxidant (e.g., dry air or oxygen)
- Standard laboratory glassware for inert atmosphere reactions
- Purification supplies (silica gel, solvents for chromatography)

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the chiral vanadium catalyst (5-10 mol%).
- Add the desired solvent (e.g., chloroform) to dissolve the catalyst.
- Add the phenol substrate, such as 2,3,5-trimethylphenol (1.0 equivalent).
- If the optimized conditions require an additive, it should be added at this stage.
- Replace the inert atmosphere with the oxidant (e.g., a balloon of dry air or by bubbling oxygen through the solution) at the specified reaction temperature (e.g., room temperature or 40 °C).

- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, quench the reaction (if necessary) and concentrate the mixture under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to isolate the desired biaryl product.
- Determine the yield and enantiomeric excess (e.g., by chiral HPLC).

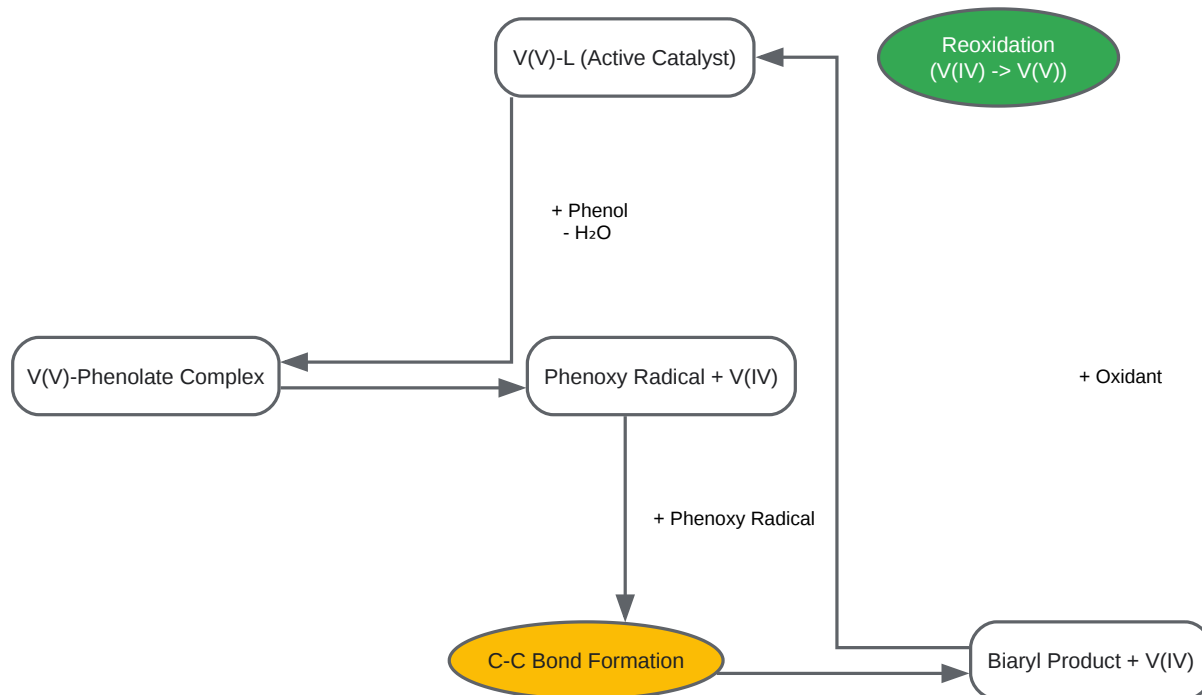
Quantitative Data for Vanadium-Catalyzed Oxidative Coupling of Phenols

Entry	Phenol Substrate	Catalyst (mol%)	Oxidant	Solvent	Time (h)	Yield (%)	ee (%)	Reference
1	2,3,5-Trimethylphenol	Chiral V-catalyst (10)	O ₂	CHCl ₃	22	58	85	[1]
2	2-Naphthol	Dinuclear V-catalyst (5)	Air	Toluene	24	76	91	[2]
3	N-protected 2-hydroxy carbazole	V-Schiff base (10)	O ₂	PhCl	54	60	N/A	[3]

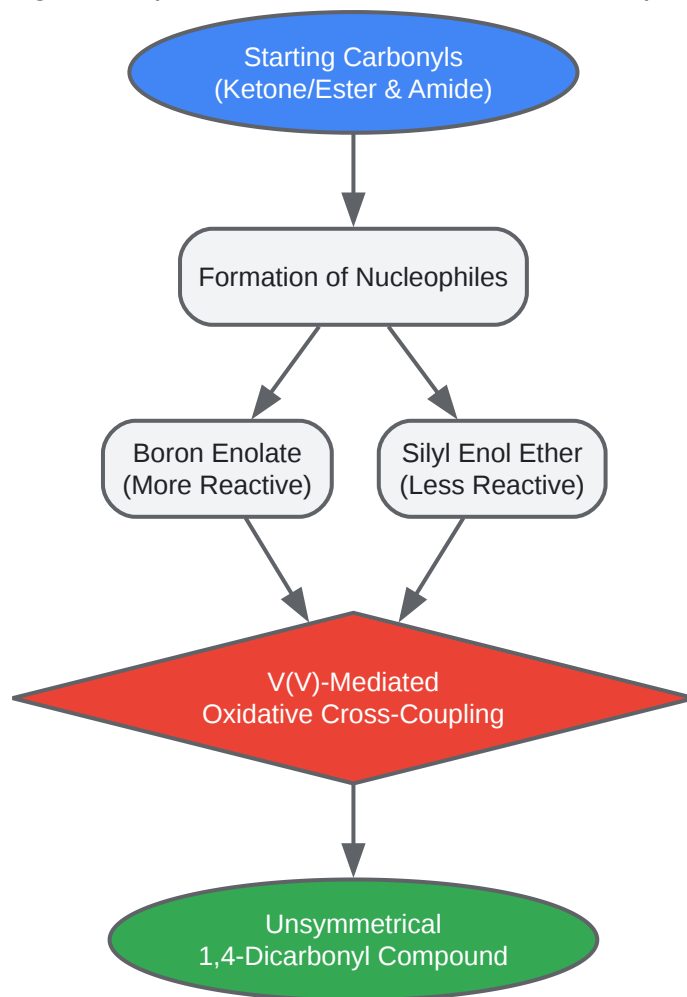
Note: The specific chiral ligand and additives significantly influence the enantioselectivity and yield. Refer to the primary literature for the exact catalyst structure and optimized conditions.

Proposed Catalytic Cycle for Phenol Oxidative Coupling

Proposed Catalytic Cycle for Vanadium-Catalyzed Phenol Oxidative Coupling



Logical Steps in Oxidative Enolate Cross-Coupling



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References

- 1. Enantioselective Vanadium Catalyzed Oxidative Coupling: Development and Mechanistic Insights - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. New asymmetric vanadium catalyst for highly selective oxidative coupling polymerization (2005) | Shigeki Habaue | 33 Citations [scispace.com]

- [3. Vanadium-Catalyzed Regioselective Oxidative Coupling of 2-Hydroxycarbazoles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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